Introduction: The Strategic Importance of Halogenated Indolines

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Compound of Interest

Compound Name:	*5-Bromo-4-fluoroindoline*
CAS No.:	*1782463-27-7*
Cat. No.:	*B1447737*

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The indoline nucleus is a cornerstone of medicinal chemistry, forming the structural basis for a multitude of natural products and synthetic therapeutic agents. Its rigid, bicyclic structure provides a well-defined three-dimensional arrangement for appended pharmacophoric elements, making it an ideal scaffold for targeting a wide array of biological macromolecules. The strategic introduction of halogen atoms, particularly fluorine and bromine, onto this privileged core dramatically expands its utility, offering fine-tuned control over the molecule's physicochemical and pharmacokinetic properties.

This technical guide provides a comprehensive overview of **5-Bromo-4-fluoroindoline**, a di-halogenated indoline derivative of significant interest to researchers, scientists, and drug development professionals. We will delve into its chemical properties, logical synthetic routes, and its versatile applications as a building block in the creation of novel therapeutics. The insights provided herein are grounded in established chemical principles and supported by authoritative literature, offering a senior application scientist's perspective on the causality behind experimental choices and the strategic value of this compound.

Nomenclature and Physicochemical Properties

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A precise understanding of a molecule's identity and intrinsic properties is the foundation of all subsequent research and development.

IUPAC Name and Synonyms

- IUPAC Name: 5-Bromo-4-fluoro-2,3-dihydro-1H-indole
- Common Name: **5-Bromo-4-fluoroindoline**
- CAS Number: 1782463-27-7[1][2]
- MDL Number: MFCD27991352[1][2]

The systematic name clarifies the core structure ("indole"), its reduced state ("2,3-dihydro"), and the precise location of the substituents. The term "indoline" is the common and widely accepted name for the 2,3-dihydro-1H-indole scaffold.

Physicochemical Data

The properties of **5-Bromo-4-fluoroindoline** and its common N-protected precursor, tert-Butyl **5-bromo-4-fluoroindoline**-1-carboxylate, are summarized below. Data for the aromatic analog, 5-bromo-4-fluoro-1H-indole, is included for comparative purposes, as it is a likely synthetic precursor and its properties can inform handling and reaction conditions.

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Property	5-Bromo-4-fluoroindoline	tert-Butyl 5-bromo-4-fluoroindoline-1-carboxylate	5-bromo-4-fluoro-1H-indole (Analog)	Source(s)
Molecular Formula	C_8H_7BrFN	$C_{13}H_{15}BrFNO_2$	C_8H_5BrFN	[1][2],[3],[4]
Molecular Weight	216.05 g/mol	316.17 g/mol	214.03 g/mol	[1][2],[3],[4]
Exact Mass	214.9746 Da	315.0270 Da	212.95894 Da	Calculated, Calculated,[4]
XLogP3	N/A (Predicted ~2.9)	N/A (Predicted ~4.5)	2.8	[4]
Hydrogen Bond Donor Count	1	0	1	Calculated, Calculated,[4]
Hydrogen Bond Acceptor Count	1	3	1	Calculated, Calculated,[4]
Topological Polar Surface Area	12.0 Å²	29.5 Å²	15.8 Å²	Calculated, Calculated,[4]
CAS Number	1782463-27-7	1337533-31-9	344790-96-1	[1][2],[3],[4]

Rationale and Strategy for Synthesis

While specific, peer-reviewed synthetic procedures for **5-Bromo-4-fluoroindoline** are not abundant in the public domain, a logical and robust synthetic strategy can be devised based on established indole and indoline chemical methodologies. The most common approach involves the synthesis of the corresponding indole, followed by a selective reduction of the pyrrole ring.

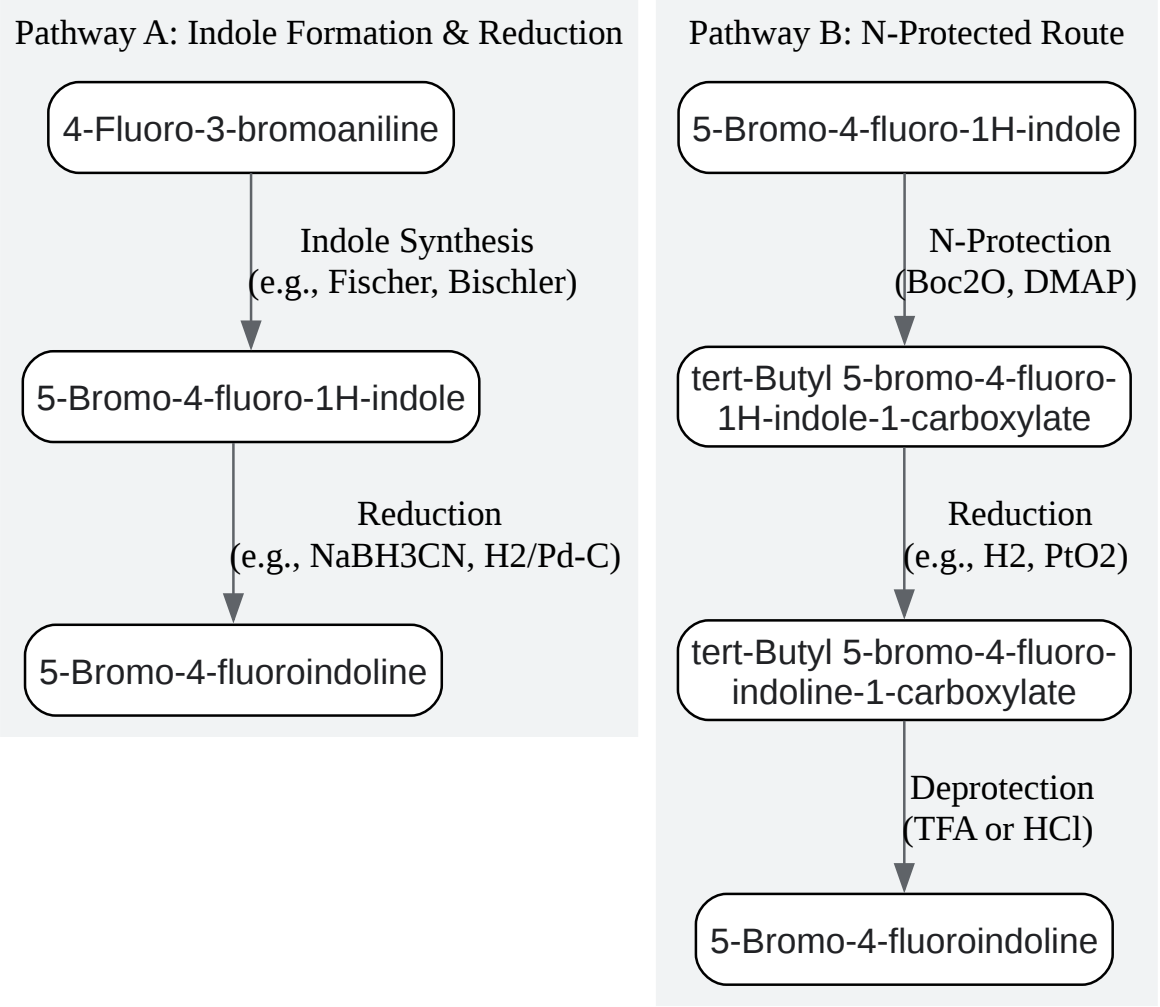
Proposed Synthetic Workflow

A plausible and efficient pathway begins with a commercially available substituted aniline, proceeding through indole formation via a method like the Fischer or Bischler indole synthesis, followed by reduction. An alternative, and often more controlled route, involves the synthesis and subsequent reduction of an N-protected indole. The N-Boc (tert-butoxycarbonyl) group is

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particularly advantageous as it activates the indole ring for certain electrophilic substitutions and can be readily removed under acidic conditions without affecting other functional groups.

Below is a diagram illustrating a logical synthetic workflow.



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Caption: Proposed synthetic pathways to **5-Bromo-4-fluoroindoline**.

Experimental Protocol: A Self-Validating System

The following protocol outlines the reduction of the indole precursor, a critical step in forming the target indoline. This protocol is designed to be self-validating, meaning the success of each

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step can be confirmed by standard analytical techniques before proceeding.

Objective: To synthesize **5-Bromo-4-fluoroindoline** from 5-bromo-4-fluoro-1H-indole.

Materials:

- 5-bromo-4-fluoro-1H-indole
- Acetic Acid (glacial)
- Sodium cyanoborohydride ($NaBH_3CN$)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Rotary evaporator
- Thin Layer Chromatography (TLC) plates (silica gel)
- NMR spectrometer, Mass spectrometer

Step-by-Step Methodology:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve 5-bromo-4-fluoro-1H-indole (1.0 eq) in glacial acetic acid (approx. 0.2 M concentration). Stir the solution at room temperature until all starting material is dissolved.
  - Causality Explanation: Acetic acid serves as both the solvent and the proton source required to form the intermediate indoleninium ion, which is the species susceptible to hydride attack.
- Reductant Addition: Cool the solution to 0 °C using an ice bath. Add sodium cyanoborohydride ($NaBH_3CN$, approx. 1.5 eq) portion-wise over 15-20 minutes.

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- Causality Explanation: $NaBH_3CN$ is a mild and selective reducing agent. Unlike stronger hydrides (e.g., $LiAlH_4$), it is stable in acidic conditions and selectively reduces the iminium-like double bond of the protonated indole without affecting the aromatic ring or the halogen substituents. Portion-wise addition at low temperature helps to control the reaction exotherm.

- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by TLC (e.g., using a 3:1 Hexanes:Ethyl Acetate eluent). The product, being more polar, should have a lower Rf value than the starting indole.
  - Trustworthiness Check: The reaction is complete when the starting material spot is no longer visible by TLC. Co-spotting the reaction mixture with the starting material is essential for accurate assessment.

- Workup and Extraction: Carefully quench the reaction by slowly adding it to a beaker of crushed ice and saturated $NaHCO_3$ solution until effervescence ceases and the pH is basic (~8-9). Transfer the mixture to a separatory funnel and extract with dichloromethane (3x volumes).
  - Causality Explanation: Neutralization is critical to remove the acetic acid and to ensure the product is in its free base form, which is more soluble in organic solvents.

- Purification: Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure using a rotary evaporator. The resulting crude product can be purified by column chromatography on silica gel if necessary.

- Characterization: Confirm the structure and purity of the final product using ^1H NMR, ^{13}C NMR, and mass spectrometry. The disappearance of the indole C2-H proton signal and the appearance of aliphatic signals for the C2 and C3 protons in the NMR spectrum are key indicators of successful reduction.

Applications in Drug Discovery and Medicinal Chemistry

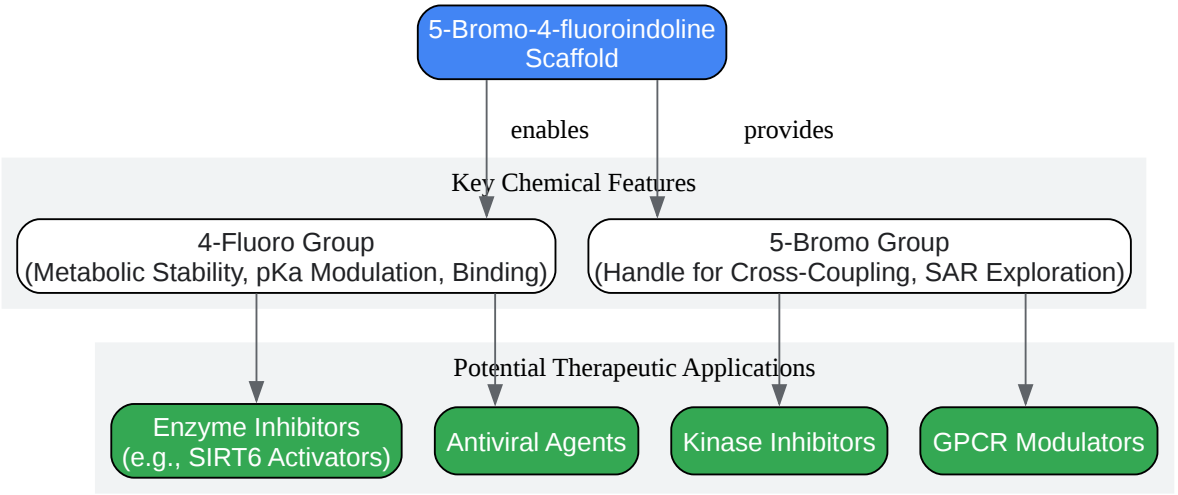
The **5-bromo-4-fluoroindoline** scaffold is a powerful building block due to the unique and complementary roles of its halogen substituents.

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- Fluorine's Role: The highly electronegative fluorine atom at the 4-position significantly alters the electronic properties of the aromatic ring. This can modulate the pKa of the indoline nitrogen, influence metabolic stability by blocking potential sites of oxidation, and enhance binding affinity to target proteins through favorable electrostatic or hydrogen bonding interactions.[5][6]

- Bromine's Role: The bromine atom at the 5-position serves as a versatile synthetic handle. It is an excellent leaving group for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the facile introduction of a wide variety of substituents.[7] This enables the rapid generation of diverse chemical libraries for structure-activity relationship (SAR) studies.

This dual functionality makes the scaffold particularly valuable for creating targeted libraries of compounds for various therapeutic areas.



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Caption: Logical relationships of the **5-Bromo-4-fluoroindoline** scaffold.

Field-Proven Insights:

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- Sirtuin Activators: Related building blocks like 5-Bromo-4-fluoro-2-methylaniline are key intermediates in the synthesis of sirtuin 6 (SIRT6) activators.[8] SIRT6 is a lysine deacetylase that acts as a tumor suppressor, making its activators promising candidates for cancer therapy. The fluoro-substituted phenyl ring is often a critical component for achieving potency and selectivity.

- Anticancer and Antimicrobial Agents: The broader class of 5-bromoindoles has been extensively explored for creating potent anticancer and antimicrobial agents.[7] The bromine atom provides a vector for diversification, allowing chemists to append moieties that target specific enzymes or receptors involved in cancer cell proliferation or microbial survival.

- Antiviral Compounds: Fluorinated indoles have shown significant promise as antiviral agents, for instance, against the Coxsackie B4 virus.[9] The fluorine atom can enhance cell permeability and metabolic resistance, crucial properties for effective antiviral drugs.

Safety and Handling

While specific toxicity data for **5-Bromo-4-fluoroindoline** is not available, the data for its aromatic precursor, 5-bromo-4-fluoro-1H-indole, provides a strong basis for handling procedures.

GHS Hazard Statements (for 5-bromo-4-fluoro-1H-indole):[4]

- H315: Causes skin irritation.

- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Measures:

- Work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

- Avoid inhalation of dust or vapors.

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- Avoid contact with skin and eyes.
- Store in a cool, dry, and dark place under an inert atmosphere.[1]

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